

Application Notes and Protocols: 2-(2-Butoxyethoxy)acetic Acid in Cosmetic Formulations

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Compound of Interest

Compound Name: 2-(2-butoxyethoxy)acetic Acid

Cat. No.: B1266689

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Introduction

2-(2-Butoxyethoxy)acetic acid, also known as butoxyethoxyacetic acid, and its corresponding sodium salt, sodium butoxyethoxy acetate, are ingredients utilized in the cosmetic and personal care industry. Primarily functioning as a surfactant and a buffering agent, this ethoxylated carboxylic acid offers versatile properties for formulation development.^{[1][2]} Its role extends to applications in both skin and hair care products, where it can contribute to product stability and performance. A key precursor to this compound is 2-butoxyethanol, which is metabolized to **2-(2-butoxyethoxy)acetic acid**.^[3] Consequently, the toxicological profile of 2-butoxyethanol is often considered when evaluating the safety of **2-(2-butoxyethoxy)acetic acid**.

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **2-(2-butoxyethoxy)acetic acid** is fundamental for its effective incorporation into cosmetic formulations.

Property	Value	Reference
Molecular Formula	C8H16O4	[1]
Molecular Weight	176.21 g/mol	[1][4]
Appearance	Very pale yellow to yellow liquid	[5]
Density	1.04635 g/cm ³ @ 20 °C	[1]
Boiling Point	141 °C @ 5 Torr	[1]
Flash Point	79 °C	[1]
XLogP3	0.90430	[1]

Applications in Cosmetic Formulations

The primary applications of **2-(2-butoxyethoxy)acetic acid** and its salt in cosmetic science are as a surfactant and a buffering agent.

Surfactant

As a surfactant, **2-(2-butoxyethoxy)acetic acid** can be used in cleansing formulations such as facial cleansers, body washes, and shampoos. Its molecular structure, featuring both a hydrophobic butyl chain and a hydrophilic carboxylic acid group, allows it to reduce surface tension and aid in the emulsification of oils and the removal of dirt and debris from the skin and hair.

Buffering Agent and pH Adjuster

The sodium salt of **2-(2-butoxyethoxy)acetic acid**, sodium butoxyethoxy acetate, is used as a buffering agent to control the pH of cosmetic products.[2] Maintaining a specific pH range is crucial for the stability of many cosmetic formulations, the efficacy of active ingredients, and the overall compatibility of the product with the skin's natural pH. The acid form can be used to lower the pH of a formulation.

Potential as a Hair Conditioning Agent

A patent for a hair conditioning composition includes a C10-C18 alkyl ethoxy methyl carboxylic acid as a conditioning agent.[6] This classification encompasses **2-(2-butoxyethoxy)acetic acid**, suggesting its potential utility in hair care products to improve manageability, softness, and shine.[6] The mechanism is likely due to the neutralization of negative charges on the hair surface, which reduces static and frizz.

Safety and Toxicology Summary

The safety assessment of **2-(2-butoxyethoxy)acetic acid** is largely informed by data on its precursor, 2-butoxyethanol.

- **Dermal Absorption:** 2-Butoxyethanol is absorbed through the skin, and this absorption is markedly higher from aqueous solutions than from the neat substance.[3] It is subsequently metabolized to **2-(2-butoxyethoxy)acetic acid**, which is then excreted in the urine.[3][7]
- **Skin Irritation:** **2-(2-Butoxyethoxy)acetic acid** is classified as a skin irritant.[1][5][8] GHS classifications indicate that it can cause skin irritation and, in some notifications, severe skin burns and eye damage.[1][4]
- **Genotoxicity:** In vitro studies of 2-butoxyethanol have generally indicated that it is not genotoxic.[3]

Experimental Protocols

The following are generalized protocols that can be adapted for the evaluation of cosmetic formulations containing **2-(2-butoxyethoxy)acetic acid**.

Protocol 1: Formulation Stability Testing

This protocol outlines the procedure for assessing the physical and chemical stability of a cosmetic formulation containing **2-(2-butoxyethoxy)acetic acid**.

1. Sample Preparation:

- Prepare three batches of the final formulation.
- Package the samples in the proposed commercial packaging.

2. Storage Conditions:

- Long-Term Stability: Store samples at $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$ or $30^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $65\% \text{ RH} \pm 5\% \text{ RH}$ for the duration of the proposed shelf life.[\[9\]](#)
- Accelerated Stability: Store samples at $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$ for a minimum of 6 months.[\[9\]](#)
- Include other relevant conditions such as refrigeration (5°C) and freeze-thaw cycles.

3. Testing Frequency:

- Test samples at initial time point ($t=0$) and at specified intervals (e.g., 1, 3, 6, 9, 12, 18, 24, 36 months for long-term; 1, 2, 3, 6 months for accelerated).

4. Evaluation Parameters:

- Physical Characteristics: Appearance, color, odor, pH, viscosity, and phase separation.
- Chemical Characteristics: Quantification of **2-(2-butoxyethoxy)acetic acid** using a stability-indicating analytical method (e.g., HPLC).
- Microbiological Purity: Test for microbial growth at each time point.

Protocol 2: In Vitro Skin Irritation Assessment

This protocol uses a reconstructed human epidermis (RhE) model to evaluate the skin irritation potential of a formulation containing **2-(2-butoxyethoxy)acetic acid**.

1. Model System:

- Utilize a commercially available RhE model (e.g., EpiDerm™, EPISKIN™).[\[10\]](#)

2. Test Substance Application:

- Apply a precise amount of the test formulation directly to the surface of the RhE tissue.
- Include positive (known irritant) and negative (non-irritant) controls.

3. Exposure and Incubation:

- Expose the tissues to the test substance for a defined period (e.g., 60 minutes).
- After exposure, rinse the tissues and incubate for a post-exposure period (e.g., 42 hours) to allow for the development of cytotoxic effects.

4. Viability Assessment:

- Assess tissue viability using the MTT assay. This measures the activity of mitochondrial reductase in viable cells, which converts MTT to a colored formazan salt.
- Quantify the formazan by spectrophotometry.

5. Data Interpretation:

- A reduction in tissue viability below a certain threshold (e.g., 50%) compared to the negative control indicates an irritant potential.[\[10\]](#)

Protocol 3: Sensory Evaluation of a Hair Conditioner

This protocol is for assessing the sensory attributes of a hair conditioning product formulated with **2-(2-butoxyethoxy)acetic acid**.

1. Panel Selection:

- Recruit a panel of trained sensory assessors or a consumer panel, depending on the objective.[\[11\]](#)

2. Product Application:

- Provide panelists with standardized hair tresses (virgin or damaged, as required).
- Standardize the washing and application procedure for the conditioner.

3. Sensory Attributes Evaluation:

- Panelists will evaluate a set of predefined attributes on a rating scale.[\[12\]](#)
- Wet Stage Attributes: Ease of spreading, detangling, slip.
- Dry Stage Attributes: Ease of combing, smoothness, softness, frizz control, shine.

4. Data Analysis:

- Analyze the data statistically to determine significant differences in sensory perception between formulations.

Visualizations



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Metabolic conversion of 2-Butoxyethanol.



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